

Triethoxy(4-methylpentyl)silane: Physicochemical Profiling and Surface Engineering Applications

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Compound of Interest

Compound Name: Triethoxy(4-methylpentyl)silane

CAS No.: 85356-49-6

Cat. No.: B8655927

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Executive Summary & Structural Rationale

Triethoxy(4-methylpentyl)silane (CAS: 85356-49-6) is an advanced alkylalkoxysilane characterized by its highly specific isohexyl aliphatic tail^[1]. For drug development professionals and materials scientists, standard linear silanes (such as hexyltriethoxysilane or octyltriethoxysilane) often create rigid, highly crystalline hydrophobic monolayers that can permanently trap lipophilic active pharmaceutical ingredients (APIs). The introduction of a branched 4-methylpentyl group fundamentally alters the free volume of the resulting siloxane matrix. This terminal branching induces steric hindrance that disrupts tight aliphatic packing, creating a more fluid and permeable hydrophobic interface. This dynamic behavior is crucial for achieving controlled release kinetics in functionalized silica nanocarriers and hybrid inorganic-organic therapeutics.

Physicochemical Data

Understanding the baseline thermodynamic and physical properties of **Triethoxy(4-methylpentyl)silane** is critical for optimizing its use in high-temperature sol-gel syntheses and

highly sensitive hydrosilylation modifications.

Property	Value / Description
Chemical Name	Triethoxy(4-methylpentyl)silane
CAS Registry Number	85356-49-6
Molecular Formula	C ₁₂ H ₂₈ O ₃ Si
Molecular Weight	248.44 g/mol
Physical Appearance	Clear, colorless liquid
Density (approx.)	0.89 g/cm ³ at 25 °C
Boiling Point	~235 - 240 °C (extrapolated)
Reactivity Profile	Moisture-sensitive; undergoes rapid hydrolysis in acidic/basic aqueous media

Mechanistic Synthesis: Pt-Catalyzed Hydrosilylation

The industrial and laboratory synthesis of **Triethoxy(4-methylpentyl)silane** relies on the catalytic hydrosilylation of 4-methyl-1-pentene using triethoxysilane[1]. As a Senior Application Scientist, I recommend utilizing Karstedt's catalyst (a Pt(0) complex) over traditional Speier's catalyst due to its superior solubility and lack of an initiation lag phase[2]. The reaction operates via the classic Chalk-Harrod mechanism, driven by the oxidative addition of the Si-H bond to the Pt(0) center.

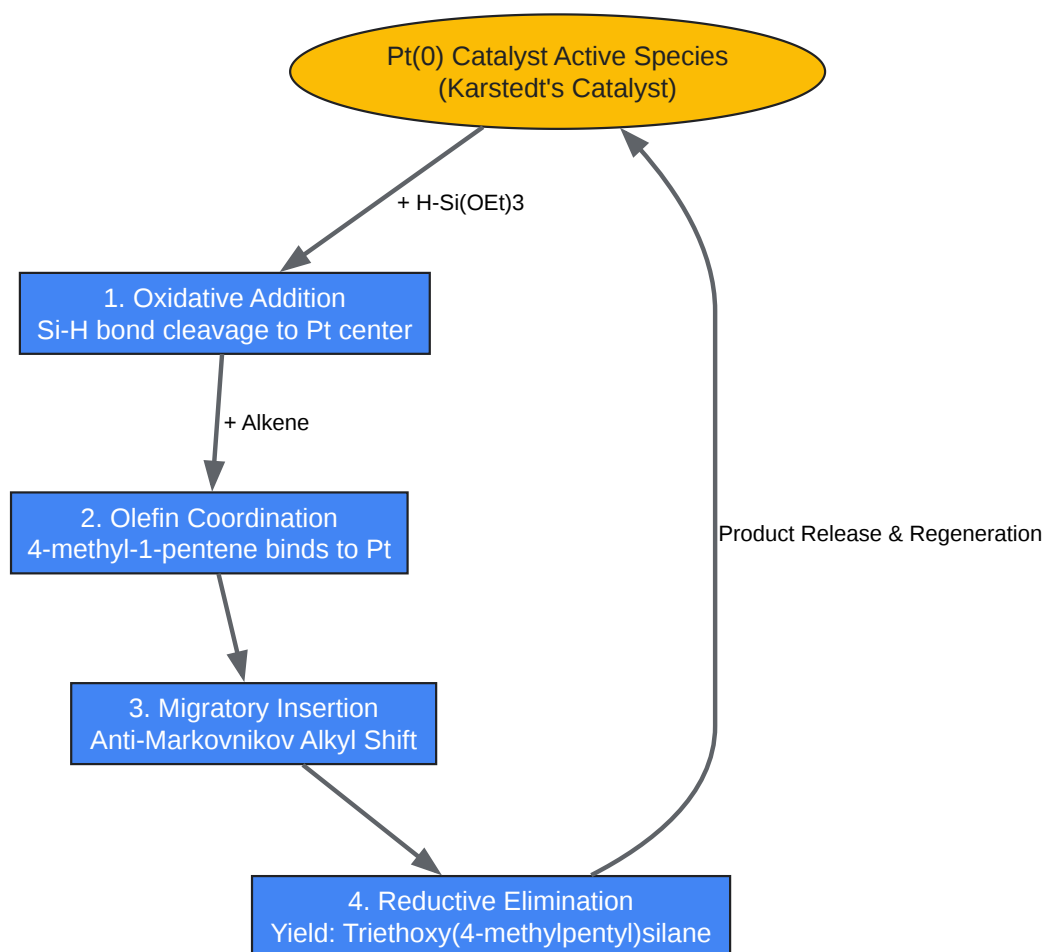
Self-Validating Protocol: Hydrosilylation of 4-methyl-1-pentene

Causality & Trustworthiness: This protocol is designed to be self-validating. The reaction is highly exothermic; thus, dropwise addition prevents thermal runaway, which would otherwise lead to unwanted alkene isomerization. The reaction's completeness is validated through in-situ FT-IR tracking, specifically monitoring the destruction of the Si-H bond.

- **Inert Preparation:** Purge a three-neck round-bottom flask equipped with a reflux condenser and magnetic stirrer with ultra-high-purity Argon for 30 minutes to displace moisture

(preventing competitive hydrolysis of ethoxy groups).

- **Reagent Loading:** Add 1.0 molar equivalent of 4-methyl-1-pentene and 10 ppm of Karstedt's catalyst (Pt(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex in xylene). Heat the mixture to 45 °C[2].
- **Controlled Addition:** Introduce 1.05 molar equivalents of triethoxysilane dropwise via an addition funnel over 60 minutes. Causality: Maintaining a slight excess of the silane suppresses the formation of colloidal platinum black, preserving catalytic turnover.
- **Endpoint Validation (Self-Validation Check):** Extract a 0.1 mL aliquot and analyze via FT-IR. The reaction is terminated only when the strong Si-H stretching absorption band at $\sim 2100\text{ cm}^{-1}$ completely disappears, confirming 100% conversion.
- **Purification:** Isolate the target **Triethoxy(4-methylpentyl)silane** via fractional vacuum distillation to remove the unreacted silane and trace isomerized olefins.



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Catalytic Chalk-Harrod cycle for the hydrosilylation of 4-methyl-1-pentene into the target silane.

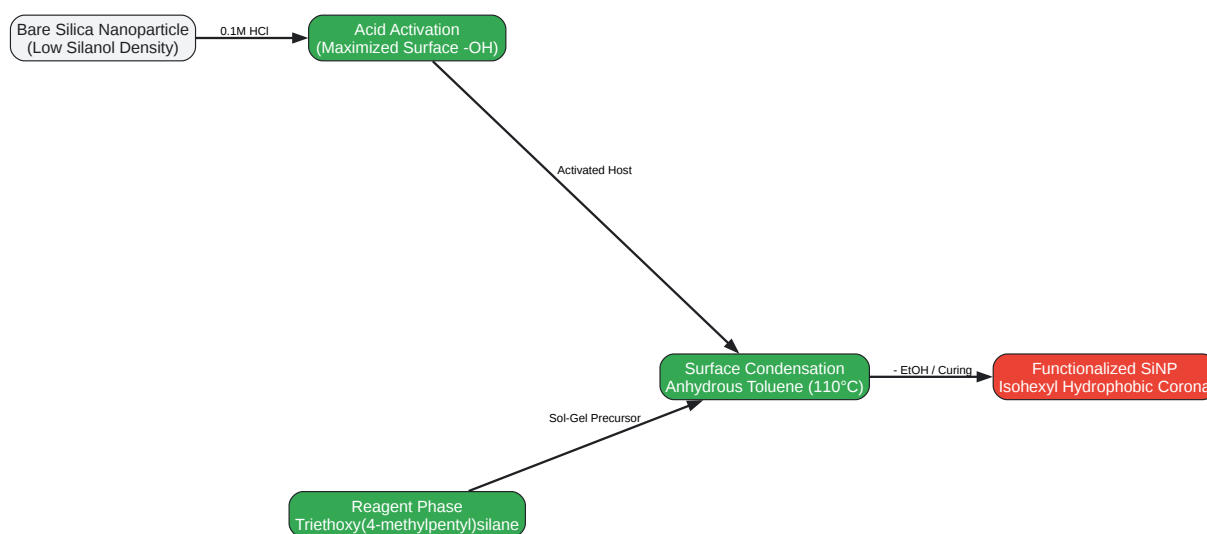
Surface Engineering: Passivation of Silica Nanoparticles

In drug delivery applications, bare silica nanoparticles (SiNPs) suffer from uncontrolled API binding and rapid reticuloendothelial system (RES) clearance due to highly polarized surface silanol (Si-OH) groups. Grafting **Triethoxy(4-methylpentyl)silane** onto the SiNP surface creates a sterically tuned, moderately hydrophobic corona[3][4].

Self-Validating Protocol: Anhydrous Surface Silanization

Causality & Trustworthiness: Executing this functionalization in an anhydrous non-polar solvent (toluene) is not arbitrary; it strictly limits the vertical sol-gel condensation (polymerization of the silane in the bulk liquid) and forces horizontal chemisorption (covalent Si-O-Si bonding directly to the nanoparticle surface).

- **Substrate Activation:** Disperse 5.0 g of mesoporous silica nanoparticles in 0.1 M HCl for 2 hours, filter, and dry at 150 °C under vacuum. Causality: Acid activation hydrolyzes strained surface siloxane bridges into reactive geminal silanols, maximizing available anchoring points.
- **Anhydrous Dispersion:** Suspend the activated SiNPs in 100 mL of strictly anhydrous toluene. Sonicate for 15 minutes to break down primary agglomerates.
- **Precursor Grafting:** Add 2.0 mL of **Triethoxy(4-methylpentyl)silane**. Raise the temperature to 110 °C (reflux) for 18 hours. The elevated temperature provides the necessary activation energy to drive the elimination of ethanol as the covalent Si-O-Si linkage forms^[4].
- **Purification:** Centrifuge the suspension and wash the pellet three times with absolute ethanol and once with acetone to remove physically adsorbed (physisorbed) unreacted silanes.
- **Quantitative Validation (Self-Validation Check):** Submit the dried powder to Thermogravimetric Analysis (TGA). A distinct, sharp weight-loss derivative peak between 250 °C and 450 °C quantitatively correlates to the thermal degradation of the covalently tethered 4-methylpentyl chains, proving successful chemisorption rather than surface fouling.



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Workflow for the anhydrous chemisorption and functionalization of silica nanoparticles.

References

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